

Pterisolic Acid C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pterisolic acid C*

Cat. No.: *B563657*

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CAS Number: 1401419-87-1

This technical guide provides an in-depth overview of **Pterisolic acid C**, a diterpenoid compound isolated from *Pteris semipinnata*. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, analytical methods, and potential therapeutic applications of this natural product.

Chemical and Physical Properties

Pterisolic acid C is a complex organic molecule with the molecular formula $C_{20}H_{26}O_4$.^[1] Its chemical structure and properties have been characterized using various analytical techniques. While experimental data on some physical properties are limited, predicted values provide valuable insights for handling and formulation.

Table 1: Physicochemical Properties of **Pterisolic Acid C**

Property	Value	Source
CAS Number	1401419-87-1	[1]
Molecular Formula	C20H26O4	[1][2]
Molecular Weight	330.42 g/mol	[1]
Boiling Point (Predicted)	535.2 ± 50.0 °C	[1]
Density (Predicted)	1.26 ± 0.1 g/cm ³	[1]
pKa (Predicted)	4.60 ± 0.60	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Physical Description	Powder	[2]

Spectroscopic Data for Structural Elucidation

The structure of **Pterisolic acid C** is confirmed through a combination of spectroscopic methods. These techniques provide detailed information about the molecular framework and functional groups present in the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR are crucial for determining the carbon-hydrogen framework of **Pterisolic acid C**.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the exact molecular weight and fragmentation pattern, confirming the molecular formula.[2]
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as carbonyl and hydroxyl groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy provides information about the electronic transitions within the molecule, particularly the conjugated systems.

Experimental Protocols

Isolation of Pterisolic Acid C from Pteris semipinnata

A general procedure for the isolation of diterpenoids from plant sources involves the following steps. Please note that specific optimization may be required for **Pterisolic acid C**.

- **Extraction:** The dried and powdered aerial parts of *Pteris semipinnata* are extracted with a suitable organic solvent, such as ethanol or methanol, at room temperature. The extraction is typically repeated multiple times to ensure maximum yield.
- **Concentration:** The resulting crude extract is concentrated under reduced pressure to yield a residue.
- **Fractionation:** The residue is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Chromatography:** The ethyl acetate fraction, which is likely to contain **Pterisolic acid C**, is subjected to repeated column chromatography on silica gel. The column is eluted with a gradient of solvents, typically a mixture of n-hexane and ethyl acetate, with increasing polarity.
- **Purification:** Fractions containing **Pterisolic acid C** are identified by thin-layer chromatography (TLC) analysis. These fractions are then pooled and further purified by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated **Pterisolic acid C** is confirmed by spectroscopic methods (NMR, MS, IR, and UV-Vis).

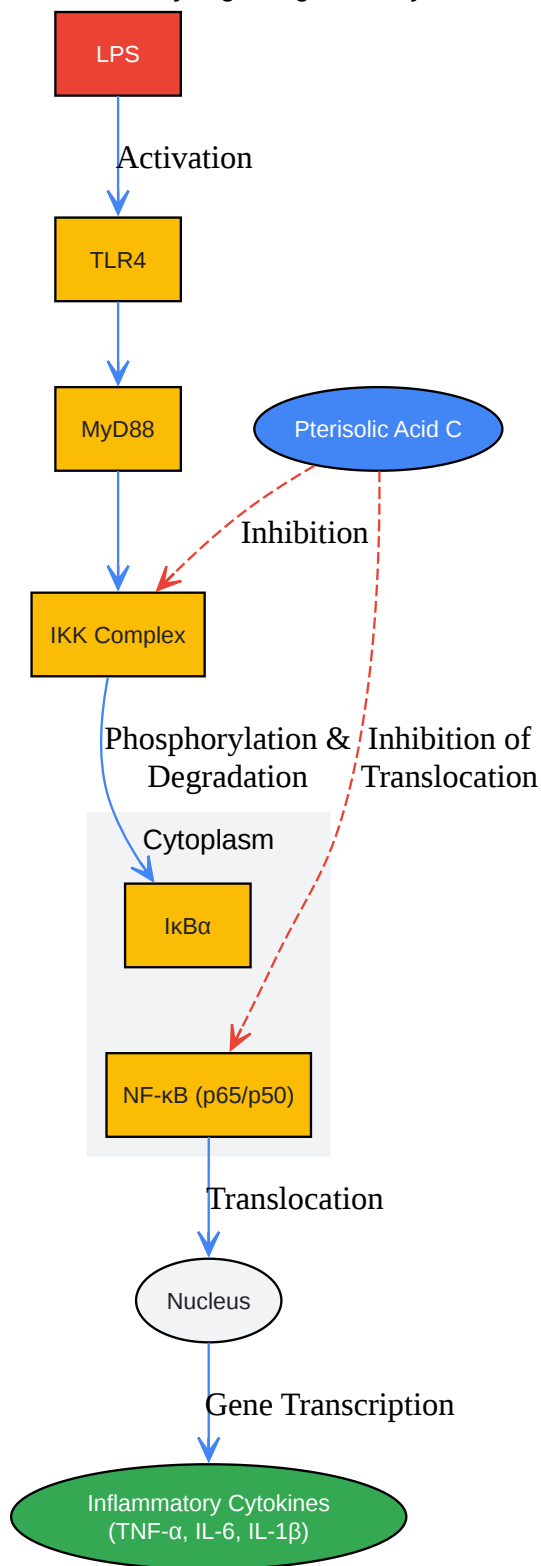
Potential Biological Activities and Signaling Pathways

While specific studies on the biological activities of **Pterisolic acid C** are emerging, related compounds and extracts from the *Pteris* genus have demonstrated promising anti-inflammatory and anti-cancer properties. The potential mechanisms of action may involve the modulation of key signaling pathways.

Anti-Inflammatory Activity

Extracts from *Pteris* species have been shown to alleviate inflammation by inhibiting the TLR4/NF- κ B signaling pathway. This pathway is a critical regulator of the inflammatory response.

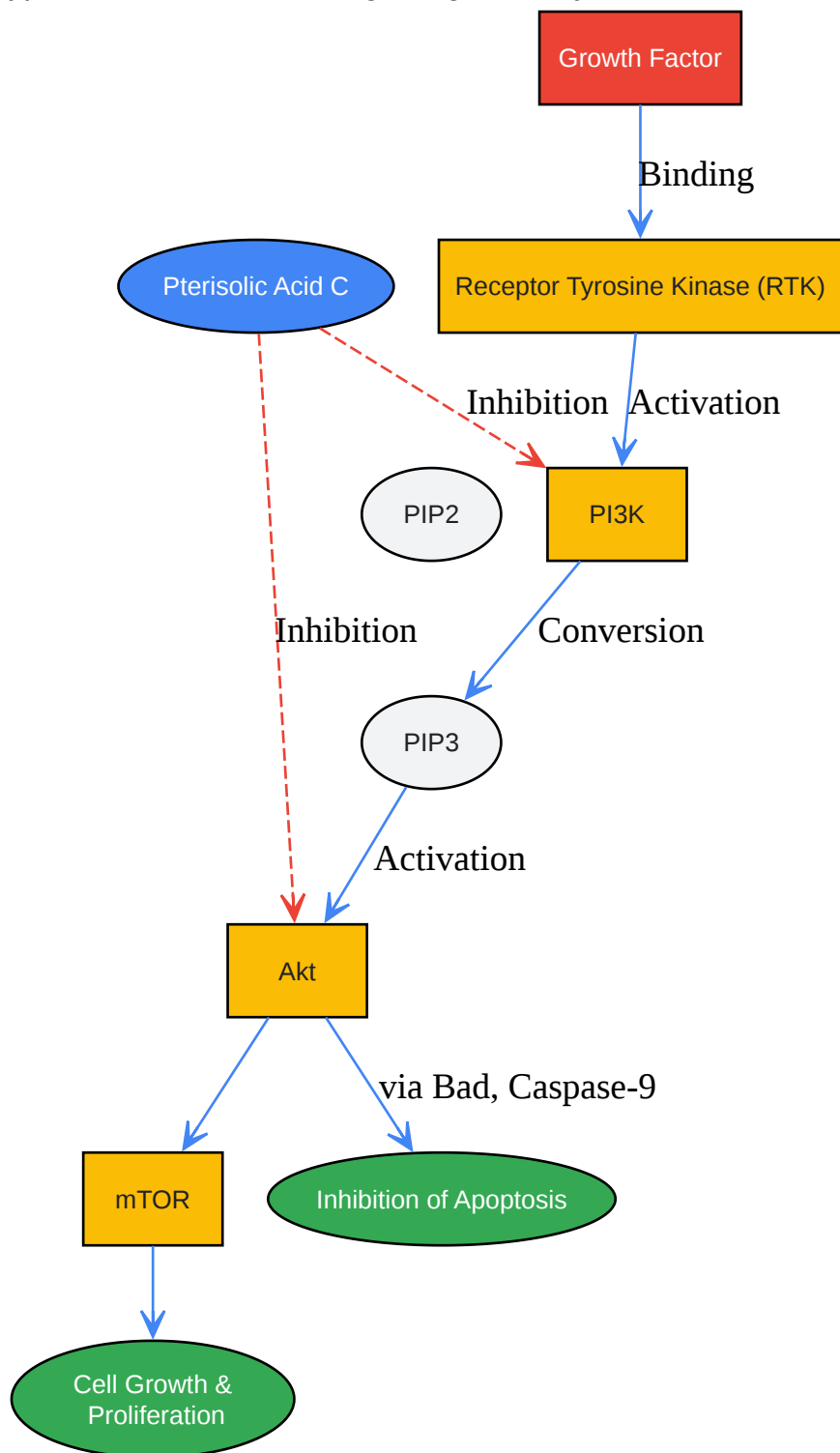
Potential Anti-Inflammatory Signaling Pathway of Pteris Compounds

[Click to download full resolution via product page](#)Caption: Potential inhibition of the TLR4/NF-κB pathway by **Pterisolic acid C**.

Anti-Cancer Activity

Diterpenoids, the class of compounds to which **Pterisolic acid C** belongs, have been investigated for their anti-cancer effects. A potential mechanism of action could involve the modulation of the PI3K/Akt signaling pathway, which is frequently dysregulated in cancer and plays a crucial role in cell proliferation, survival, and apoptosis.

Hypothetical Anti-Cancer Signaling Pathway for Pterisolic Acid C

[Click to download full resolution via product page](#)Caption: Hypothetical inhibition of the PI3K/Akt pathway by **Pterisolic Acid C**.

This technical guide provides a summary of the current knowledge on **Pterisolic acid C**. Further research is warranted to fully elucidate its chemical properties, biological activities, and therapeutic potential. The provided experimental protocols and pathway diagrams serve as a foundation for future investigations in this promising area of natural product research.

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References

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- 2. CAS 1401419-87-1 | Pterisolic acid C [phytopurify.com]
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